

Essential Safety and Operational Guide for Handling N-Cyclopentylaniline

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Compound of Interest

Compound Name: **N-Cyclopentylaniline**

Cat. No.: **B1267050**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **N-Cyclopentylaniline** (CAS No: 40649-26-1). Given the limited specific toxicological data for **N-Cyclopentylaniline**, a conservative approach is mandated, treating it with the same level of caution as the well-characterized and hazardous compound, aniline.

Hazard Identification and GHS Classification

N-Cyclopentylaniline is a hazardous chemical with the following GHS classifications.[\[1\]](#)[\[2\]](#)

Hazard Class	GHS Hazard Statement
Flammable Liquids	H227: Combustible liquid
Acute Toxicity, Oral	H301: Toxic if swallowed
Acute Toxicity, Dermal	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	H331: Toxic if inhaled
Serious Eye Damage/Irritation	H318: Causes serious eye damage
Specific Target Organ Toxicity	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment	H412: Harmful to aquatic life with long lasting effects

Signal Word: Danger[\[1\]](#)[\[2\]](#)

Occupational Exposure Limits

There are no established specific Occupational Exposure Limits (OELs) such as OSHA Permissible Exposure Limits (PELs) or ACGIH Threshold Limit Values (TLVs) for **N-Cyclopentylaniline**. Therefore, the exposure limits for the closely related and hazardous compound, aniline, should be strictly followed as a conservative measure.

Organization	Limit
OSHA PEL	TWA 5 ppm (19 mg/m ³) [skin] (Note: This is the former limit, the revised 2 ppm is not currently in force but recommended) [3]
ACGIH TLV	TWA 2 ppm (7.6 mg/m ³) [skin] [1]

Note: The "skin" notation indicates that skin absorption is a significant route of exposure.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate the risks associated with handling **N-Cyclopentylaniline**.

Glove Selection

Due to the lack of specific breakthrough time data for **N-Cyclopentylaniline**, glove selection should be based on recommendations for aniline. Nitrile gloves are not recommended for prolonged contact.[\[4\]](#)[\[5\]](#)

Glove Material	Recommendation for Anilines
Butyl Rubber	Recommended
Neoprene	Recommended
Viton	Recommended
Polyvinyl Alcohol (PVA)	Recommended
Nitrile Rubber	Not recommended for prolonged use; suitable for short-term use with frequent changes. [1] [4] [5]
Latex	Limited Use [6]

It is crucial to consult the glove manufacturer's specific chemical resistance data.

Required PPE

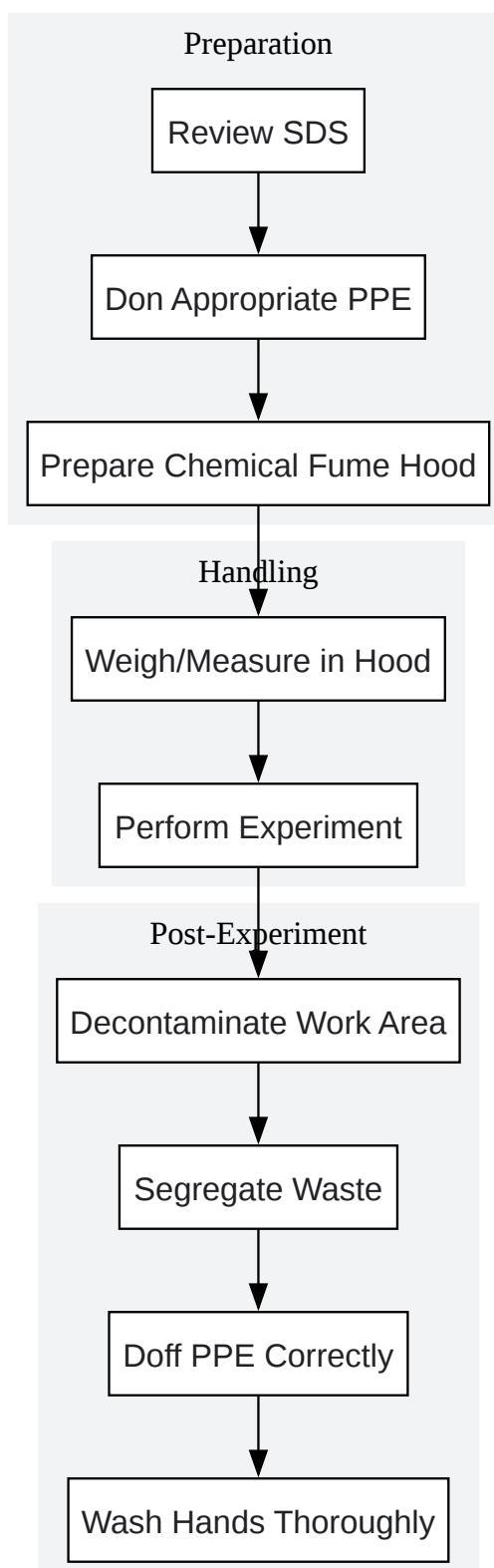
Body Part	Protection
Eyes/Face	Chemical splash goggles and a face shield. [7]
Skin	Chemical-resistant gloves (see table above), a fully buttoned lab coat, and closed-toe shoes. [1] [5]
Respiratory	All work must be conducted in a certified chemical fume hood. [1] [5] If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with organic vapor cartridges is required. [8]

Operational Procedures

Handling and Storage

- Designated Area: All work with **N-Cyclopentylaniline** must be performed in a designated and clearly marked area, such as a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Ventilation: Ensure adequate ventilation at all times.[\[9\]](#)
- Safe Handling: Avoid contact with skin, eyes, and clothing.[\[1\]](#) Avoid inhalation of vapors. Do not eat, drink, or smoke in the work area.[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#) Keep containers tightly closed.

Experimental Workflow



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Caption: Experimental workflow for handling **N-Cyclopentylaniline**.

Emergency Procedures

Spill Management

- Small Spills (in a fume hood):
 - Absorb the spill with an inert, dry material (e.g., vermiculite, sand).[4][5]
 - Collect the absorbed material into a sealed, labeled hazardous waste container.[4][5]
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spills (or any spill outside a fume hood):
 - Evacuate the immediate area and alert others.[4][5]
 - Restrict access to the area.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.

First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[9]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

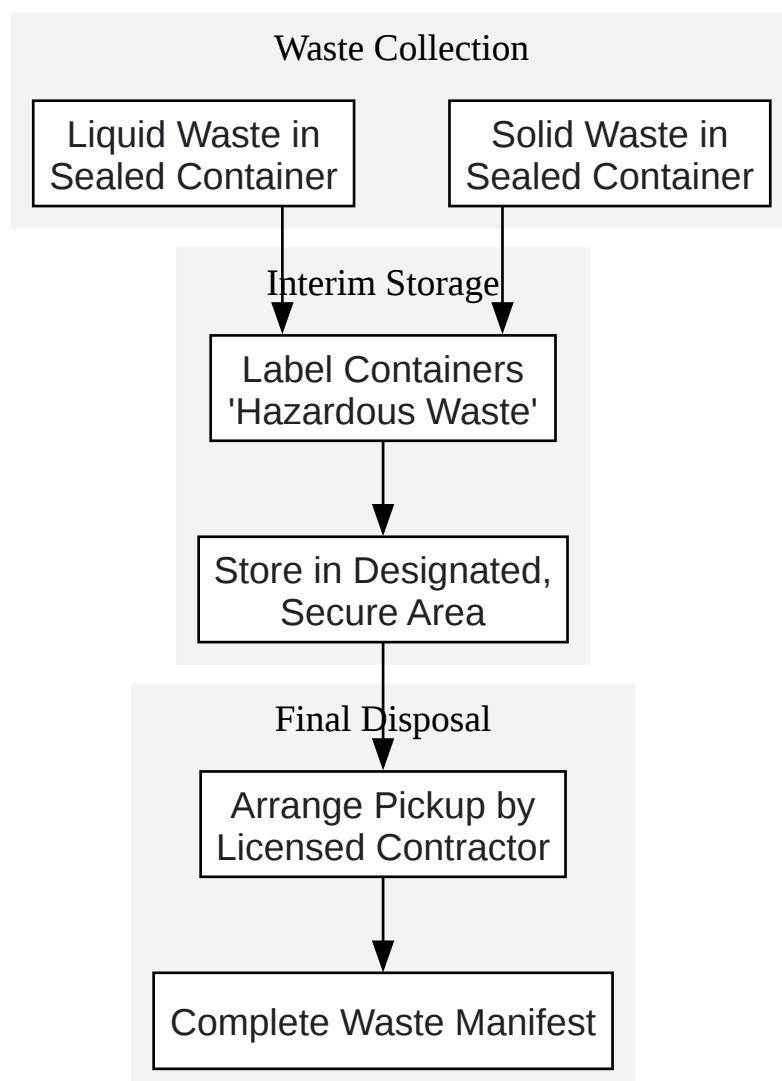
Disposal Plan

Dispose of **N-Cyclopentylaniline** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Waste Segregation and Collection

- Liquid Waste: Collect all liquid waste containing **N-Cyclopentylaniline** in a dedicated, labeled, and sealed hazardous waste container. The container must be chemically compatible.
- Solid Waste: Collect all contaminated solid waste (e.g., gloves, absorbent materials, pipette tips) in a separate, sealed, and labeled hazardous waste container.
- Rinsate: The first rinse of any glassware that contained **N-Cyclopentylaniline** must be collected as hazardous waste. For highly toxic chemicals (which should be assumed for this compound), the first three rinses must be collected as hazardous waste.[\[10\]](#)

Disposal Workflow



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Caption: Disposal workflow for **N-Cyclopentylaniline** waste.

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